# Application Note: Long-Term Stability of PS-1145 in Solution

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| *Compound of Interest* | |
| --- | --- |
| *Compound Name:* | *PS-1145* |
| *Cat. No.:* | *B1679806*     Get Quote |

Audience: Researchers, scientists, and drug development professionals.

Introduction **PS-1145** is a potent and selective small molecule inhibitor of IκB kinase β (IKKβ), a critical enzyme in the nuclear factor-kappa B (NF-κB) signaling pathway.[1][2] By targeting IKKβ, **PS-1145** prevents the phosphorylation and subsequent degradation of IκBα, the inhibitory protein that sequesters NF-κB in the cytoplasm.[2] This action blocks NF-κB activation and the transcription of downstream genes involved in inflammation, cell survival, and immune responses.[2][3][4] Given its role in critical cellular processes, the precise and consistent delivery of active **PS-1145** in experimental settings is paramount. This application note provides a summary of known stability data, protocols for solution preparation and storage, and a general methodology for conducting long-term stability assessments to ensure experimental reproducibility and accuracy.

## Summary of PS-1145 Stability and Storage

The stability of **PS-1145** is highly dependent on its physical state (solid vs. solution) and the storage conditions. While specific kinetic degradation data in various solutions is not extensively published, the following tables summarize the manufacturer's recommendations and best practices derived from available literature.

Table 1: Storage and Stability of Solid **PS-1145**

| Parameter | Recommendation | Stability Period |
|---|---|---|
| Storage Temperature | -20°C | ≥ 3-4 years[1][5] |
| Container | Tightly sealed vial | Not specified |
| Environment | Dry, protected from light | Not specified |

Table 2: Solubility and Stock Solution Recommendations

| Solvent | Concentration | Storage Temperature | Recommended Duration |
|---|---|---|---|
| DMSO | 10 mg/mL[1] or 64 mg/mL[5] | -20°C | Up to 1 month is a general guideline for bioactive solutions; some sources suggest up to 1 year.[6] It is best practice to use as soon as possible. |

Note: For optimal results, use fresh, anhydrous DMSO, as moisture can reduce solubility.[5] It is strongly recommended that aqueous working solutions be prepared fresh from a DMSO stock solution on the day of use.[6]

# PS-1145 Mechanism of Action: Inhibition of the NF-κB Pathway

**PS-1145** exerts its biological effect by directly inhibiting the IKK complex, a central node in the canonical NF-κB signaling cascade. The diagram below illustrates this pathway and the specific point of inhibition by **PS-1145**.
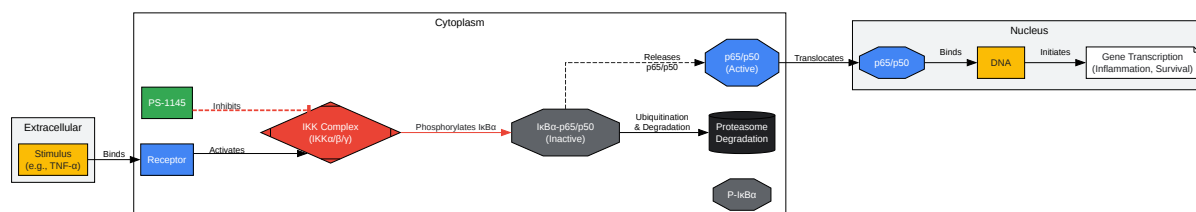
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**PS-1145** inhibits the IKK complex, preventing NF-κB activation.

# Experimental Protocols

## Protocol 3.1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a concentrated stock solution of **PS-1145**, which can be further diluted for various experimental applications.

Materials:

- **PS-1145** solid (Formula Weight: 322.75 g/mol )[2]

- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, tightly sealing vials (e.g., cryogenic vials)

- Calibrated analytical balance and appropriate weighing vessel
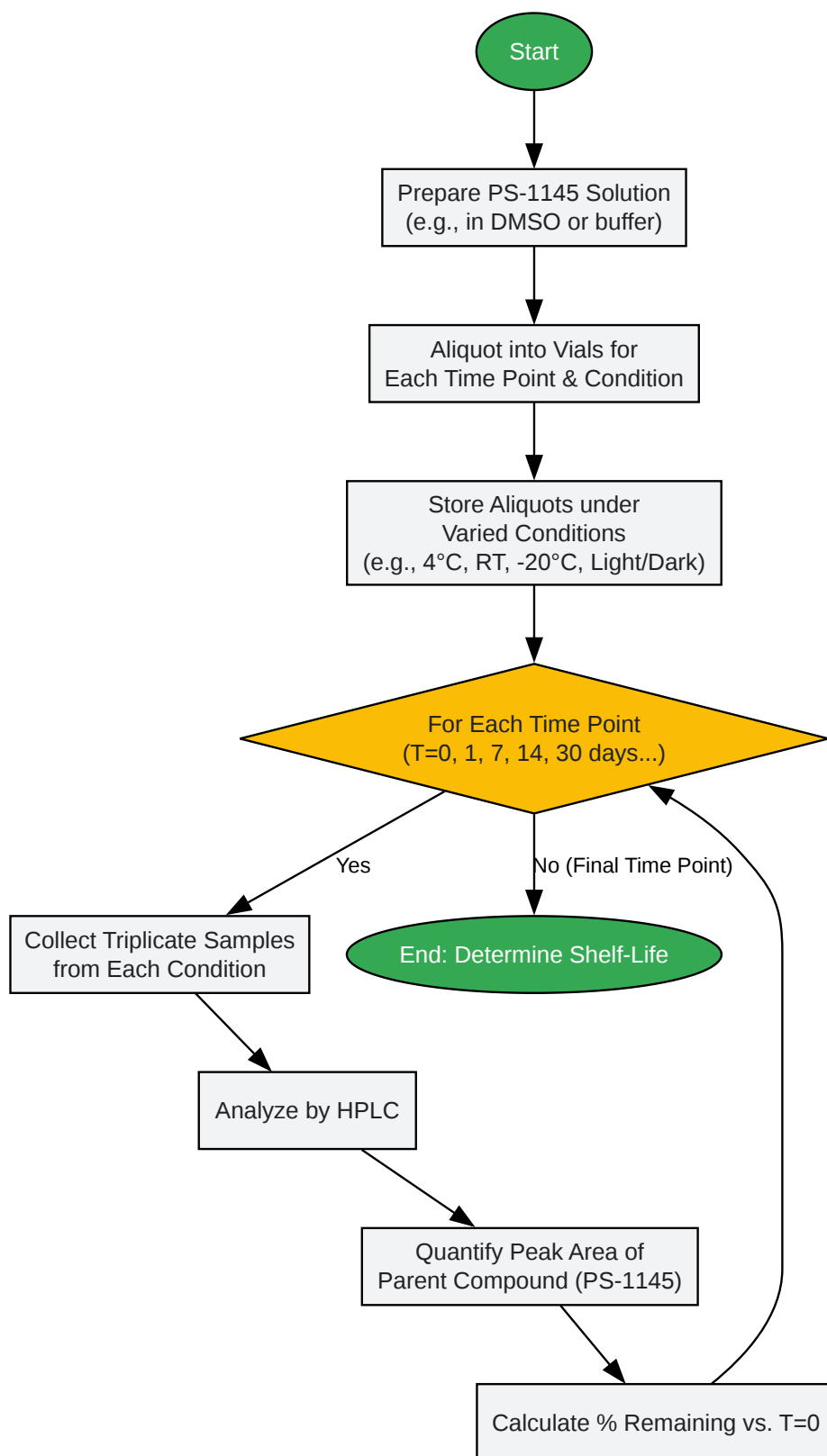
- Vortex mixer

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Procedure:

- Pre-use Equilibration: Allow the vial of solid **PS-1145** to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation of atmospheric moisture.

- Weighing: Carefully weigh out the desired amount of **PS-1145** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.23 mg of **PS-1145**.

- Dissolution: Add the appropriate volume of anhydrous DMSO to the solid compound. For the example above, add 1 mL of DMSO.

- Mixing: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., 37°C) or sonication can be used to aid dissolution if necessary.[6]

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. Store immediately at -20°C, protected from light. This minimizes freeze-thaw cycles which can degrade the compound.

# Protocol 3.2: General Methodology for Long-Term Stability Assessment

This protocol provides a general framework for researchers to determine the stability of **PS-1145** in a specific solvent or buffer system over time. The primary analytical method used is High-Performance Liquid Chromatography (HPLC), which can separate and quantify the parent compound from its degradants.

Objective: To quantify the degradation of **PS-1145** in a specific solution under defined storage conditions (e.g., temperature, light exposure) over a set period.

Workflow Diagram:

Start

Prepare PS-1145 Solution
(e.g., in DMSO or buffer)

Aliquot into Vials for
Each Time Point & Condition

Store Aliquots under
Varied Conditions
(e.g., 4°C, RT, -20°C, Light/Dark)

For Each Time Point
(T=0, 1, 7, 14, 30 days...)

Yes

No (Final Time Point)

Collect Triplicate Samples
from Each Condition

End: Determine Shelf-Life

Analyze by HPLC

Quantify Peak Area of
Parent Compound (PS-1145)

Calculate % Remaining vs. T=0

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Workflow for assessing the long-term stability of **PS-1145** in solution.

Procedure:

- Solution Preparation: Prepare a solution of **PS-1145** at the desired concentration in the solvent or buffer of interest, as described in Protocol 3.1.

- Initial Analysis (T=0): Immediately after preparation, analyze triplicate samples of the solution via a validated HPLC method to establish the initial concentration (100% reference point).

- Storage: Aliquot the remaining solution into multiple sealed vials, sufficient for all planned time points and conditions. Store these vials under the conditions to be tested (e.g., -20°C, 4°C, room temperature; protected from light vs. exposed to light).

- Time-Point Sampling: At predetermined intervals (e.g., 24 hours, 7 days, 14 days, 30 days, 60 days), retrieve vials from each storage condition.

- Sample Analysis: Allow the samples to equilibrate to room temperature and analyze in triplicate using the same HPLC method as for the T=0 sample.

- Data Analysis:

  - Measure the peak area of the intact **PS-1145**.

  - Calculate the percentage of **PS-1145** remaining at each time point relative to the T=0 average peak area.

  - Plot the percentage of remaining **PS-1145** versus time for each condition. The shelf-life is often defined as the time at which the concentration drops below 90% of the initial value. [7]

# Recommendations and Best Practices

- Solid Storage: **PS-1145** powder is stable for years when stored correctly at -20°C.[1][5]

- Stock Solutions: Prepare concentrated stock solutions in anhydrous DMSO. Aliquot into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to one month as a conservative guideline.

- Working Solutions: Always prepare aqueous working solutions fresh from the stock solution on the day of the experiment.[6] The stability of **PS-1145** in aqueous buffers is not well characterized and is likely to be significantly shorter than in DMSO.

- Verification: For long-term or critical studies, it is advisable to perform a stability assessment in your specific experimental buffer using a method similar to the one outlined in Protocol 3.2 to ensure the compound's integrity throughout the experiment.

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